

Spiraeoside's Activation of the PI3K/Akt/Nrf2 Pathway: A Technical Guide

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Compound of Interest

Compound Name: *Spiraeoside*

Cat. No.: *B190383*

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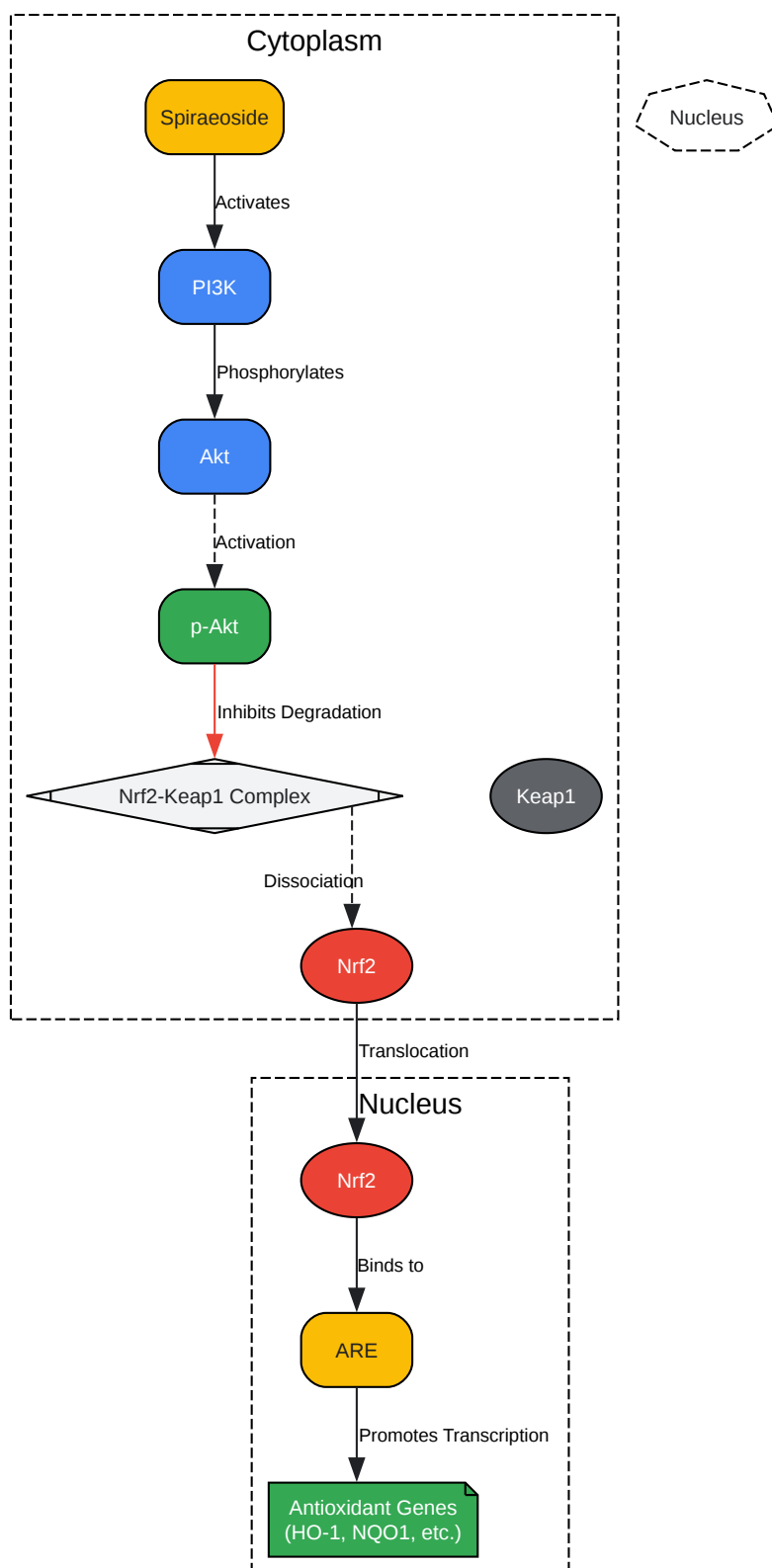
For Researchers, Scientists, and Drug Development Professionals

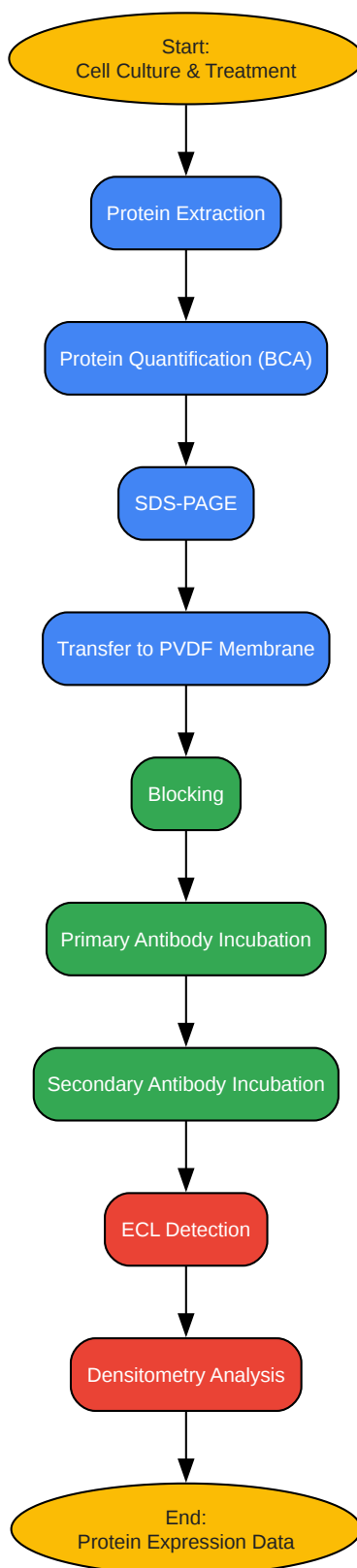
Introduction

Spiraeoside, a flavonoid glycoside, has garnered significant attention for its potent cytoprotective properties, particularly its ability to mitigate oxidative stress and apoptosis. Emerging evidence strongly indicates that a core mechanism underlying these effects is the activation of the Phosphoinositide 3-kinase (PI3K)/Protein Kinase B (Akt)/Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway. This technical guide provides an in-depth overview of the molecular interactions, quantitative data from key studies, and detailed experimental protocols relevant to the study of **Spiraeoside**'s engagement with this critical cell survival pathway.

Core Signaling Pathway

Spiraeoside initiates a signaling cascade that enhances cellular antioxidant defenses. The PI3K/Akt pathway is a primary upstream regulator of Nrf2. Upon activation by **Spiraeoside**, PI3K phosphorylates and activates Akt. Activated Akt, in turn, is understood to phosphorylate and inhibit Glycogen Synthase Kinase 3 Beta (GSK3 β), a kinase that promotes the degradation of Nrf2. By inhibiting GSK3 β , **Spiraeoside** stabilizes Nrf2, allowing it to translocate to the nucleus. In the nucleus, Nrf2 binds to the Antioxidant Response Element (ARE) in the promoter regions of various antioxidant genes, including Heme Oxygenase-1 (HO-1), NAD(P)H Quinone Dehydrogenase 1 (NQO1), and others, leading to their increased expression. This upregulation of endogenous antioxidant enzymes fortifies the cell against oxidative damage.





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